

Thermochemical Properties of 5-Decanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Decanol

Cat. No.: B1670017

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This technical guide provides a comprehensive overview of the available thermochemical data for **5-decanol**. It is intended for researchers, scientists, and drug development professionals who require detailed information on the thermodynamic properties of this secondary alcohol. This document collates both calculated and experimental data, details relevant experimental methodologies, and presents logical workflows for data determination.

Core Thermochemical Data

The thermochemical properties of **5-decanol** are crucial for understanding its behavior in various chemical and biological systems. The following tables summarize the key available data.

Table 1: General and Physical Properties of **5-Decanol**

Property	Value	Unit	Source/Method
Molecular Formula	C ₁₀ H ₂₂ O	-	-
Molecular Weight	158.28	g/mol	-
CAS Number	5205-34-5	-	-
Appearance	Colorless to pale yellow liquid	-	[1][2]
Boiling Point	211.0	°C	Estimated
Melting Point	9	°C	[3]
Density	0.826	g/mL at 25 °C	[3]

Table 2: Thermochemical Properties of **5-Decanol**

Property	Value	Unit	Source/Method
Standard Enthalpy of Formation (gas, $\Delta_f H^\circ_{\text{gas}}$)	-407.24	kJ/mol	Cheméo (Joback Method)[4]
Enthalpy of Fusion ($\Delta_{\text{fus}} H^\circ$)	22.22	kJ/mol	Cheméo (Joback Method)[4]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	54.14	kJ/mol	Cheméo (Joback Method)[4]
Constant Pressure Heat Capacity (liquid, C_p, liquid)	405.77	J/mol·K	NIST WebBook (Experimental)[5]
Standard Enthalpy of Combustion (liquid, $\Delta_c H^\circ_{\text{liquid}}$)	-6619 ± 8	kJ/mol	NIST WebBook (Experimental, for 1-Decanol)
Standard Entropy (liquid, S°)	~361	J/(mol·K)	Estimated based on n-octane[6]

Note: Experimental data for the standard enthalpy of combustion and standard entropy of **5-decanol** are not readily available. The values presented are for its isomer, 1-decanol, and should be used as an approximation.

Experimental Protocols

The determination of thermochemical data relies on precise experimental techniques. Below are detailed methodologies for key experiments.

Enthalpy of Combustion by Bomb Calorimetry

The standard enthalpy of combustion of a compound like **5-decanol** can be determined using an adiabatic bomb calorimeter.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity **5-decanol** (typically around 1 gram) is placed in a sample holder within the calorimeter's bomb.
- **Bomb Assembly:** The bomb is sealed and pressurized with pure oxygen to approximately 15 atm.^[7]
- **Calorimeter Setup:** The bomb is placed in a bucket of a known mass of water. The entire assembly is housed in an insulating jacket to create adiabatic conditions.
- **Ignition and Data Acquisition:** The sample is ignited via an electrical fuse. The temperature of the water is monitored and recorded at regular intervals until a constant temperature is reached.
- **Calculation:** The heat released by the combustion of the sample is calculated from the temperature rise of the water and the heat capacity of the calorimeter system. The enthalpy of combustion is then determined on a molar basis. The heat capacity of the calorimeter is typically determined by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid.^[7]



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Workflow for Bomb Calorimetry

Heat Capacity by Adiabatic Calorimetry

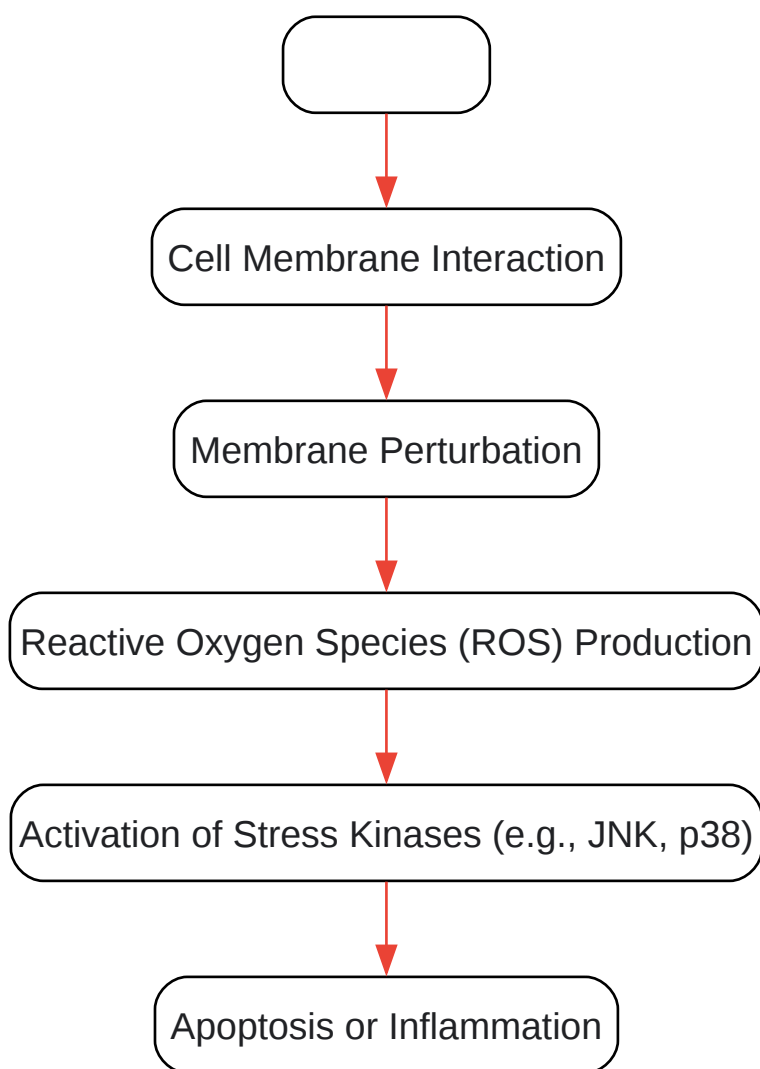
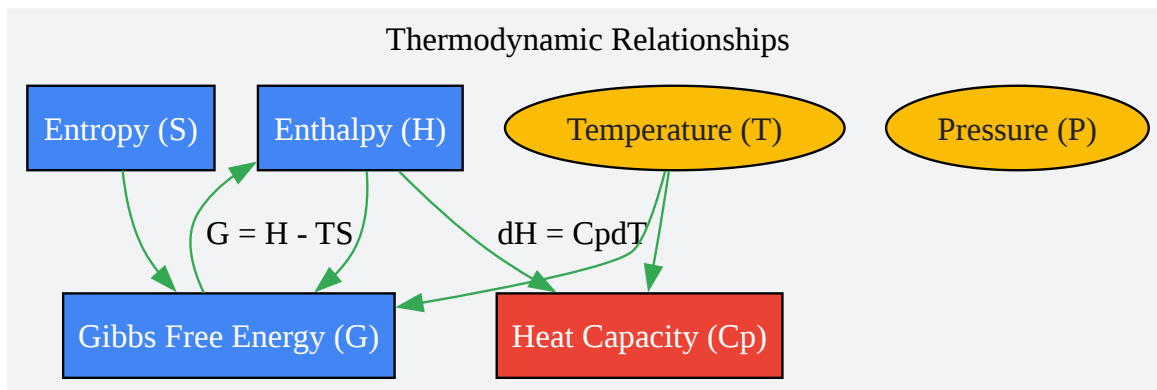
The constant pressure heat capacity of liquid **5-decanol** can be measured using an adiabatic calorimeter.

Methodology:

- **Sample Preparation:** A known mass of purified **5-decanol** is placed in a sample container within the calorimeter.
- **Calorimeter Setup:** The sample container is surrounded by an adiabatic shield, and the entire assembly is placed in a vacuum chamber to minimize heat exchange with the surroundings.
- **Heating and Data Acquisition:** A known amount of electrical energy is supplied to the sample, causing a small increase in temperature. The temperature is precisely measured before and after the energy input.
- **Calculation:** The heat capacity is calculated by dividing the amount of energy supplied by the resulting temperature change. This measurement is repeated over a range of temperatures to determine the heat capacity as a function of temperature.

Logical Relationships in Thermochemistry

The various thermochemical properties are interconnected through the fundamental laws of thermodynamics.



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